

Application Notes and Protocols for Anti-CD38 Antibody Dosing in Animal Studies

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Compound of Interest

Compound Name: OD38

Cat. No.: B609713

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Disclaimer: The specific compound "**OD38**" was not identified in a comprehensive search of available scientific literature. The following information is based on preclinical data for two anti-CD38 monoclonal antibodies with similar nomenclature, HexaBody-CD38 (GEN3014) and CM313, and is intended to serve as a guide for researchers, scientists, and drug development professionals working with similar molecules.

Introduction

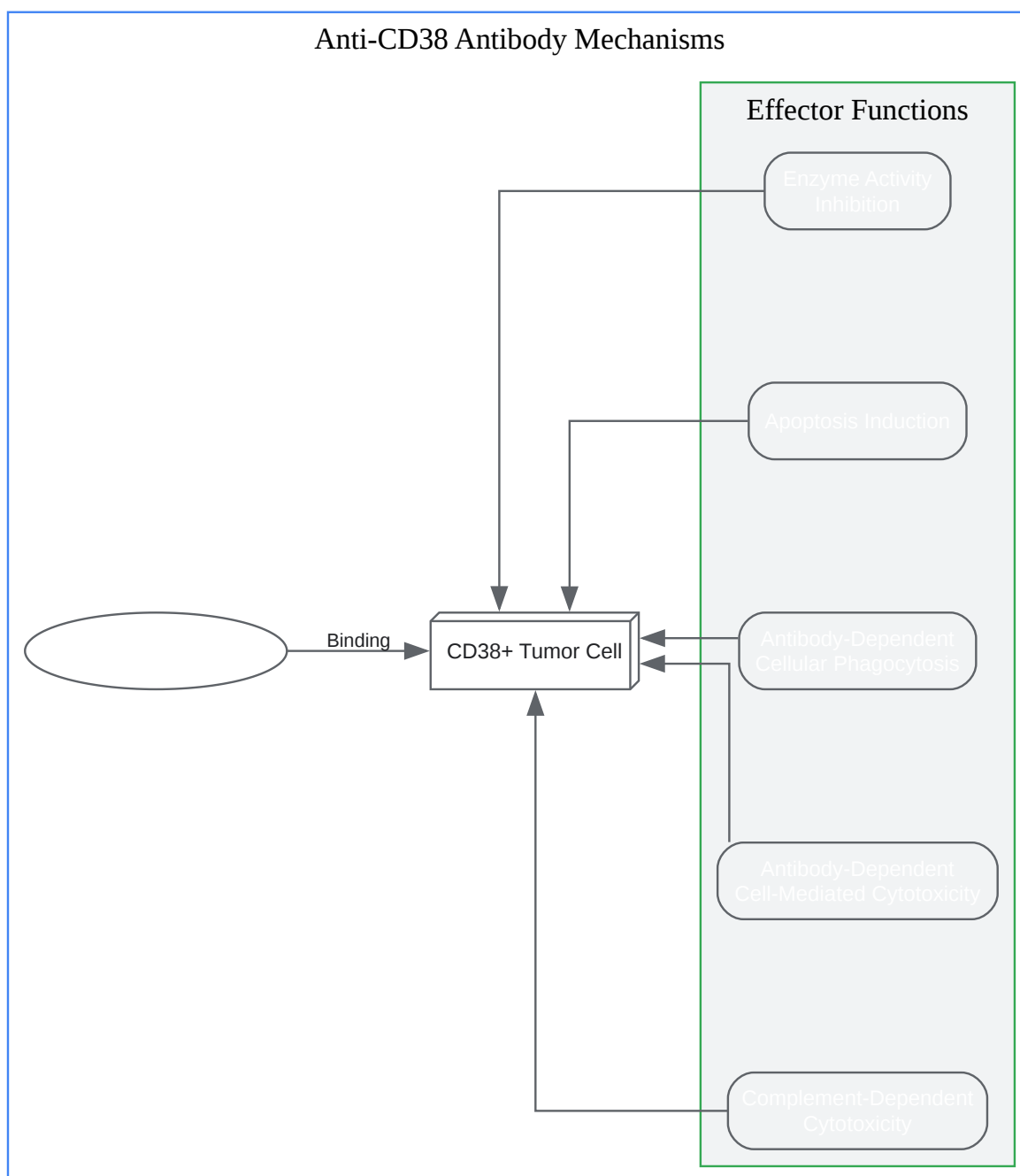
CD38 is a transmembrane glycoprotein with ectoenzymatic activity that is highly expressed on the surface of multiple myeloma and other hematological malignant cells, as well as on plasma cells. This makes it an attractive target for antibody-based therapies. This document provides detailed application notes and protocols for the preclinical in vivo administration of two distinct anti-CD38 antibodies, HexaBody-CD38 and CM313, in animal models. The provided data and protocols are compiled from published preclinical studies and are intended to guide the design of similar animal studies.

Mechanism of Action of Anti-CD38 Antibodies

Anti-CD38 monoclonal antibodies primarily exert their anti-tumor effects through several mechanisms:

- **Complement-Dependent Cytotoxicity (CDC):** Upon binding to CD38 on the tumor cell surface, the antibody's Fc region can activate the complement cascade, leading to the formation of a membrane attack complex and subsequent cell lysis.

- **Antibody-Dependent Cell-Mediated Cytotoxicity (ADCC):** The Fc portion of the antibody can be recognized by Fc receptors on immune effector cells, such as natural killer (NK) cells, leading to the release of cytotoxic granules and tumor cell death.
- **Antibody-Dependent Cellular Phagocytosis (ADCP):** Macrophages and other phagocytic cells can recognize and engulf antibody-coated tumor cells via Fc receptor interactions.
- **Induction of Apoptosis:** Cross-linking of CD38 by some antibodies may directly induce programmed cell death.
- **Inhibition of Enzymatic Activity:** CD38 has enzymatic functions that are implicated in tumor cell survival and immune suppression. Antibody binding can inhibit these activities.



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Figure 1. Signaling pathway of Anti-CD38 antibodies.

Quantitative Data Summary

The following tables summarize the dosages and administration schedules for HexaBody-CD38 and CM313 in various preclinical animal models.

HexaBody-CD38 (GEN3014) Dosage in Mouse Models

Animal Model	Tumor Type	Dosage	Route of Administration	Dosing Schedule	Key Outcome
CB17-SCID Mice	B-cell non-Hodgkin lymphoma (PDX)	0.1 - 10 mg/kg	Intravenous (IV)	Once weekly for 3 weeks	Strong anti-tumor activity
CB17-SCID Mice	Acute myeloid leukemia (PDX)	0.1 - 10 mg/kg	Intravenous (IV)	Once weekly for 3 weeks	Strong anti-tumor activity

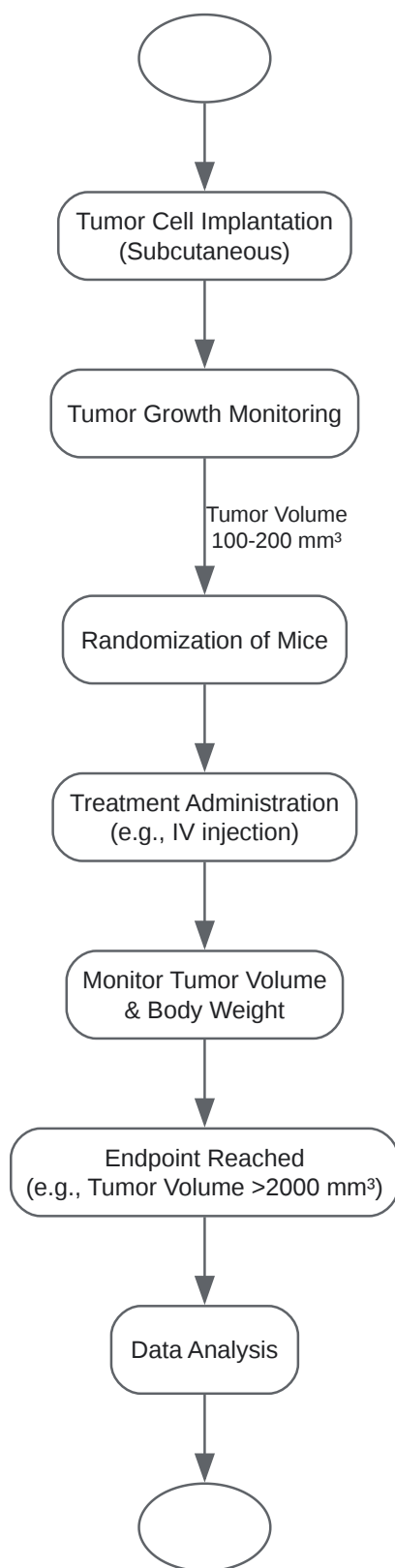
CM313 Dosage in Mouse Models

Animal Model	Tumor Type	Dosage	Route of Administration	Dosing Schedule	Key Outcome
BALB/c Nude Mice	Daudi lymphoma (Xenograft)	0.3, 1, 3 mg/kg	Intravenous (IV)	Single dose	Dose-dependent tumor inhibition
BALB/c Nude Mice	MM.1R multiple myeloma (Xenograft)	0.3, 1, 3 mg/kg	Intravenous (IV)	Days 0 and 3	Dose-dependent tumor inhibition
BALB/c Nude Mice	RPMI 8226 multiple myeloma (Xenograft)	3, 7, 15 mg/kg	Intravenous (IV)	Days 0, 3, 6, 10, 13	Dose-dependent tumor inhibition
B-hCD38 Mice	N/A (Toxicity Study)	300 mg/kg	Intravenous (IV)	Once a week for 4 weeks	No Observed Adverse Effect Level (NOAEL)

Experimental Protocols

The following are generalized protocols for in vivo efficacy and toxicity studies based on the available data. These should be adapted based on specific experimental needs and institutional guidelines.

General Experimental Workflow for In Vivo Efficacy Studies



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